

Application Notes and Protocol for High-Temperature Dyeing with Disperse Blue 165

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 165

Cat. No.: B1295748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the high-temperature dyeing of synthetic fabrics, particularly polyester, using **Disperse Blue 165**. The information is intended for use in research and development settings where precise and repeatable dyeing processes are required.

Overview and Chemical Properties

Disperse Blue 165 is a monoazo disperse dye suitable for dyeing polyester and its blends, offering good light and sublimation fastness.[1][2] It is applied through a high-temperature dyeing method, which is necessary to facilitate the diffusion of the dye into the tightly packed molecular structure of polyester fibers.[3] The color of the dye is stable in the presence of iron and copper ions during the dyeing process.[2][4]

Table 1: Chemical and Physical Properties of **Disperse Blue 165**

Property	Value	Reference
C.I. Name	Disperse Blue 165	[1]
CAS Number	41642-51-7	[5]
Molecular Formula	C ₂₀ H ₁₉ N ₇ O ₃	[1][5]
Molecular Weight	405.41 g/mol	[1]
Physical Form	Dark blue powder	[1][4]

High-Temperature Dyeing Protocol

This protocol outlines the laboratory-scale high-temperature exhaust dyeing method for polyester fabric with **Disperse Blue 165**.

Materials and Reagents

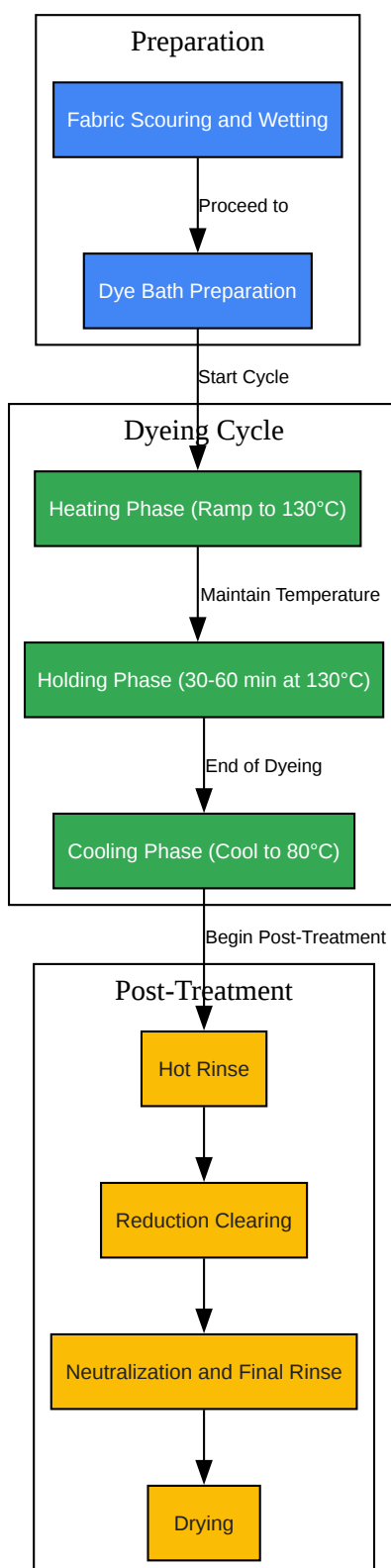
- Polyester fabric
- **Disperse Blue 165**
- Dispersing agent (e.g., naphthalene sulphonic acid condensate)
- Levelling agent (e.g., a synergistic mixture of ethoxylated fatty acid derivatives)
- Acetic acid (or a suitable pH buffer)
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized water

Equipment

- High-temperature laboratory dyeing machine
- Beakers and graduated cylinders

- Magnetic stirrer and stir bars
- pH meter
- Analytical balance

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: High-temperature dyeing workflow for **Disperse Blue 165**.

Detailed Procedure

Step 1: Fabric Preparation

- Thoroughly scour the polyester fabric to remove any oils, waxes, and other impurities.
- Wet out the fabric before introducing it to the dye bath.

Step 2: Dye Bath Preparation

- Prepare the dye bath with a liquor ratio of 1:10 to 1:15.[3]
- Add the required amount of dispersing and levelling agents to the water.
- Adjust the pH of the dye bath to a range of 4.5-5.5 using acetic acid.[3][6]
- Separately, prepare a dispersion of **Disperse Blue 165** by pasting the dye with a small amount of dispersing agent and then adding cold water.
- Add the dye dispersion to the dye bath.

Step 3: Dyeing Process

- Place the wetted polyester fabric into the dye bath at approximately 60°C.
- Run for 15 minutes at this temperature.[6]
- Increase the temperature to 130°C at a controlled rate of 2°C per minute.[3]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[3]
- After the dyeing time is complete, cool the dye bath down to 80°C.

Step 4: Reduction Clearing

- Drain the dye bath and give the fabric a hot rinse.
- Prepare a fresh bath at 70-80°C.[7]

- Add sodium hydrosulfite (1-2 g/L) and sodium hydroxide (1-2 g/L) to the bath.[7]
- Treat the dyed fabric in this solution for 15-30 minutes to remove any unfixed dye from the surface.[7]

Step 5: Final Rinsing and Drying

- Drain the reduction clearing bath and rinse the fabric thoroughly with hot and then cold water.
- Neutralize the fabric with a dilute solution of acetic acid.
- Perform a final rinse and then dry the fabric.

Table 2: Dyeing Process Parameters

Parameter	Recommended Value
Liquor Ratio	1:10 - 1:15
pH	4.5 - 5.5
Dyeing Temperature	130°C
Holding Time	30 - 60 minutes
Heating Rate	Max. 2°C/minute
Reduction Clearing Temperature	70 - 80°C
Reduction Clearing Time	15 - 30 minutes

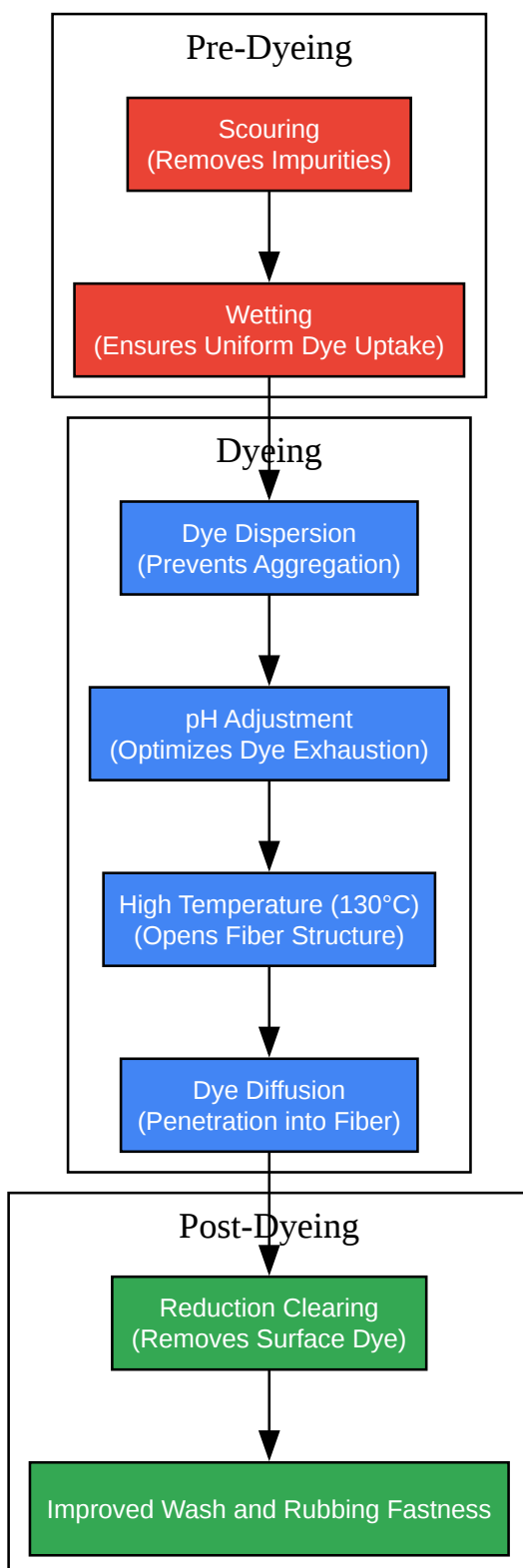
Data Presentation

Table 3: Fastness Properties of **Disperse Blue 165**

Fastness Property	ISO Standard Rating	Reference
Light Fastness (Xenon)	6	[8]
Washing Fastness	4-5	[1][8]
Sublimation Fastness	4-5	[1][8]
Ironing Fastness	4-5	[1]
Perspiration Fastness	5	[1]
Rubbing Fastness	Not specified	

Signaling Pathways and Logical Relationships

The high-temperature dyeing process for polyester with disperse dyes can be visualized as a series of sequential steps, each with a specific purpose.



[Click to download full resolution via product page](#)

Caption: Logical relationships in the high-temperature dyeing process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Low Price High Quality Disperse Blue 165 Dyes Suppliers, Manufacturers, Factory - Fucal Chem [colorfuldyes.com]
- 3. autumnchem.com [autumnchem.com]
- 4. Disperse Blue 165 | 41642-51-7 [chemicalbook.com]
- 5. Disperse Blue 165 - Safety Data Sheet [chemicalbook.com]
- 6. textilelearner.net [textilelearner.net]
- 7. Does Disperse Dyed Polyester Require Reduction Cleaning? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [Application Notes and Protocol for High-Temperature Dyeing with Disperse Blue 165]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295748#protocol-for-high-temperature-dyeing-with-disperse-blue-165]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com